

An In-depth Technical Guide to 1-lodononane: Physical Properties and Data

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

1-lodononane, a vital alkyl iodide, serves as a key building block in organic synthesis and holds significant potential in the realms of pharmaceutical and materials science. Its linear nine-carbon chain, coupled with a reactive iodine terminus, makes it a versatile intermediate for introducing nonyl groups into a wide array of molecular architectures. This technical guide provides a comprehensive overview of the physical and chemical properties of **1-iodononane**, detailed experimental protocols for its synthesis, and relevant safety information.

Core Physical and Chemical Properties

The fundamental properties of **1-iodononane** are summarized in the tables below, offering a quick reference for laboratory applications.

General and Physical Properties



Property	Value	Reference(s)
Molecular Formula	С9Н19І	[1][2][3][4]
Molecular Weight	254.15 g/mol	[1][5][6]
Appearance	Clear, colorless to pale yellow liquid	[5][7]
Density	1.288 g/mL at 25 °C	[1][5][6][8]
Boiling Point	107-108 °C at 8 mmHg	[1][5][6][8]
Melting Point	-20 °C	[1][7]
Refractive Index (n20/D)	1.487	[5][6]
Flash Point	85 °C (185 °F) - closed cup	[1][5]
Solubility	Insoluble in water. Soluble in chloroform and methanol.	[1][7]

Chemical Identifiers and Spectral Data

Identifier/Spectrum	Value/Details	Reference(s)
CAS Number	4282-42-2	[1][2][5][6]
InChI	InChI=1S/C9H19I/c1-2-3-4-5- 6-7-8-9-10/h2-9H2,1H3	[1][2][5]
InChIKey	OGSJMFCWOUHXHN- UHFFFAOYSA-N	[1][2][5]
SMILES	CCCCCCCCI	[5][6]
¹H NMR	Data available	[2]
¹³ C NMR	Data available	[2]
Mass Spectrum (EI)	Data available	[3]
IR Spectrum	Data available	[2]



Experimental Protocols

The synthesis of **1-iodononane** from its corresponding alcohol, 1-nonanol, is a standard procedure in organic chemistry. Below is a detailed methodology based on the reaction with sodium iodide and phosphoric acid, a common and effective method for preparing primary iodoalkanes.[1][8]

Synthesis of 1-lodononane from 1-Nonanol

This protocol describes the conversion of 1-nonanol to **1-iodononane** via an S_n2 reaction.

Materials:

- 1-Nonanol
- Sodium iodide (Nal)
- 85% Phosphoric acid (H₃PO₄)
- 5% Sodium bisulfite (NaHSO₃) solution
- · Saturated sodium chloride (brine) solution
- Anhydrous magnesium sulfate (MgSO₄)
- Diethyl ether
- · Distilled water
- Round-bottom flask
- · Reflux condenser
- · Heating mantle with a stirrer
- Separatory funnel
- Beakers and Erlenmeyer flasks



Rotary evaporator

Procedure:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, combine 1-nonanol, sodium iodide, and 85% phosphoric acid.
- Reaction: Heat the mixture to reflux with vigorous stirring. The reaction progress can be monitored by thin-layer chromatography (TLC).
- Workup: After the reaction is complete (typically after several hours), cool the mixture to room temperature. Transfer the mixture to a separatory funnel and add diethyl ether and water.
- Extraction: Shake the funnel and allow the layers to separate. Collect the organic layer.
- Washing: Wash the organic layer sequentially with 5% sodium bisulfite solution (to remove any unreacted iodine), water, and finally with brine.
- Drying: Dry the organic layer over anhydrous magnesium sulfate.
- Solvent Removal: Filter the drying agent and remove the diethyl ether using a rotary evaporator.
- Purification: The crude 1-iodononane can be further purified by vacuum distillation to yield a clear, colorless liquid.

Safety Precautions:

- All procedures should be performed in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Phosphoric acid is corrosive and should be handled with care.
- Diethyl ether is highly flammable; ensure there are no open flames or spark sources nearby.



Visualizations Synthesis Workflow of 1-lodononane

The following diagram illustrates the key steps in the synthesis and purification of **1**-iodononane from **1**-nonanol.



Click to download full resolution via product page

Caption: Synthesis and purification workflow for **1-iodononane**.

Safety Information

1-lodononane is considered a hazardous substance and requires careful handling.[2]

- Hazard Statements: Causes skin irritation, serious eye irritation, and may cause respiratory irritation.[2][5]
- Precautionary Statements: Avoid breathing mist, vapors, or spray. Wash skin thoroughly after handling. Use only outdoors or in a well-ventilated area. Wear protective gloves, eye protection, and face protection.
- Storage: Keep the container tightly closed in a dry, cool, and well-ventilated place. It is sensitive to light and may discolor upon exposure.[1][7][8] It may be stabilized with copper.[5]
 [6]
- Inpatibilities: Incompatible with strong oxidizing agents and strong bases.[1][8]

This guide is intended for use by qualified professionals and should be supplemented with a thorough review of the full Safety Data Sheet (SDS) before handling **1-iodononane**.



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. chemguide.co.uk [chemguide.co.uk]
- 2. SATHEE: Finkelstein Reaction [sathee.iitk.ac.in]
- 3. Finkelstein Reaction [organic-chemistry.org]
- 4. chem.libretexts.org [chem.libretexts.org]
- 5. Iodoalkane synthesis from alcohols: Iodination reactions using alkali iodides (2): Discussion series on bromination/iodination reactions 25 Chemia [chemia.manac-inc.co.jp]
- 6. CN105001046A Nonyl alcohol synthesis process Google Patents [patents.google.com]
- 7. organicmystery.com [organicmystery.com]
- 8. scilit.com [scilit.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 1-Iodononane: Physical Properties and Data]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b046442#1-iodononane-physical-properties-and-data]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote







BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com